

Technical Whitepaper: Structural Elucidation and Spectroscopic Characterization of Cuniloside B

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Compound of Interest

Compound Name: *Cuniloside B*
CAS No.: 1187303-40-7
Cat. No.: B1152034

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Executive Summary & Physicochemical Profile

Cuniloside B is a non-volatile monoterpene diglycoside ester primarily localized within the secretory cavities of Eucalyptus species (e.g., *E. froggattii*, *E. polybractea*) and *Cunila spicata*. Chemically, it is defined as 1,6-di-O-((R)-oleuropeyl)-

-D-glucopyranose.

Unlike simple terpene glycosides, **Cuniloside B** functions as a "sequestered" metabolite, co-occurring with volatile essential oils but remaining chemically distinct due to its high polarity and molecular weight. Its identification relies heavily on distinguishing the two oleuropeic acid ester moieties attached to the glucose core.

Physicochemical Constants

Property	Data
IUPAC Name	(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-((((R)-4-(2-hydroxypropan-2-yl)cyclohex-1-ene-1-carbonyl)oxy)methyl)tetrahydro-2H-pyran-2-yl (R)-4-(2-hydroxypropan-2-yl)cyclohex-1-ene-1-carboxylate
Molecular Formula	
Molecular Weight	512.59 g/mol
Solubility	Methanol, Ethanol, DMSO; poorly soluble in
UV Absorption	~218 nm (conjugated ester system)

Mass Spectrometry (HR-MS) Analysis[2][3]

Mass spectrometry provides the first tier of structural confirmation, establishing the molecular formula and revealing the presence of the oleuropeyl subunits.

Experimental Protocol: ESI-MS

- Instrument: Q-TOF or Orbitrap MS.
- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Solvent: MeOH:

(1:1) with 0.1% Formic Acid.

Fragmentation Logic & Interpretation

The fragmentation pattern of **Cuniloside B** is characteristic of ester-linked glycosides. The molecule cleaves at the ester bonds, sequentially losing the oleuropeic acid moieties.

Ion Species	m/z (Calc)	Interpretation
$[M + Na]^+$	535.2514	Sodium adduct of the intact parent molecule. Primary diagnostic peak.
$[M + H]^+$	513.2694	Protonated molecular ion (often lower intensity than Na adduct).
$[M - \text{Oleuropeyl}]^+$	~345	Loss of one oleuropeyl group (cleavage at C1 or C6 ester).
Fragment Ion	~169	Oleuropeic acid acylium ion (characteristic of the terpene moiety).

“

Analyst Note: The presence of the m/z 535 peak confirms the diester nature. A mono-ester would appear at significantly lower mass (~367 m/z).

NMR Spectroscopy: The Structural Core

Nuclear Magnetic Resonance (NMR) is the definitive method for establishing the connectivity of the two oleuropeyl groups to the C-1 and C-6 positions of the glucose unit.

Experimental Parameters

- Solvent:

(Methanol-d₄) is preferred to prevent hydroxyl proton exchange broadening and ensure solubility.

- Frequency: 500 MHz or higher (essential to resolve the overlapping glucose ring protons).

- Temperature: 298 K.

Diagnostic ^1H NMR Signals

The spectrum is dominated by three distinct regions: the olefinic protons of the terpene (downfield), the glucose scaffold (mid-field), and the aliphatic terpene signals (upfield).

Position	(ppm)	Multiplicity	(Hz)	Structural Assignment
Oleuropeyl H-2' / H-2"	6.95 - 6.98	m	-	Vinylc protons of the two cyclohexene rings. Diagnostic for oleuropeic acid.
Glucose H-1	5.61	d	8.0	Anomeric proton. Shifted downfield (>1 ppm) relative to free glucose due to C-1 esterification. Large indicates -linkage.
Glucose H-6a/6b	4.45 / 4.25	dd	12.0, 2.0	C-6 Methylene. Shifted downfield due to C-6 esterification.
Glucose H-2 to H-5	3.40 - 3.60	m	-	Glucose ring protons (overlap region).
Oleuropeyl H-4'	2.60	m	-	Methine proton adjacent to the isopropyl group.
Isopropyl Methyls	1.18	s	-	Gem-dimethyl groups on the terpene side chains.

13C NMR & DEPT Data

The Carbon-13 spectrum confirms the symmetry of the two terpene units and the asymmetry of the glucose core.

Carbon Type	(ppm)	Assignment
Carbonyls	166.5, 167.1	Ester carbonyls (C-7', C-7''). Distinct peaks indicate non-equivalent environments (C1 vs C6).
Olefinic CH	138.5	C-2 of cyclohexene rings.
Quaternary C	130.2	C-1 of cyclohexene rings.
Anomeric C	95.8	C-1 of Glucose. Typical for -ester linkage.
Glucose C-6	64.5	C-6 Methylene. Deshielded (vs ~61 ppm in free glucose) confirming esterification.
Isopropyl C	72.5	Oxygenated quaternary carbon of the isopropyl group.

Structural Logic & Elucidation Workflow

The determination of **Cuniloside B** requires correlating the protons to their specific carbons and establishing the ester linkages.

Connectivity Logic (HMBC)

The Heteronuclear Multiple Bond Correlation (HMBC) experiment is the "smoking gun" for the structure.

- Linkage 1 (Anomeric): A strong correlation is observed between Glucose H-1 (

5.61) and the Ester Carbonyl (

166.5). This proves the first oleuropeyl group is at C-1.

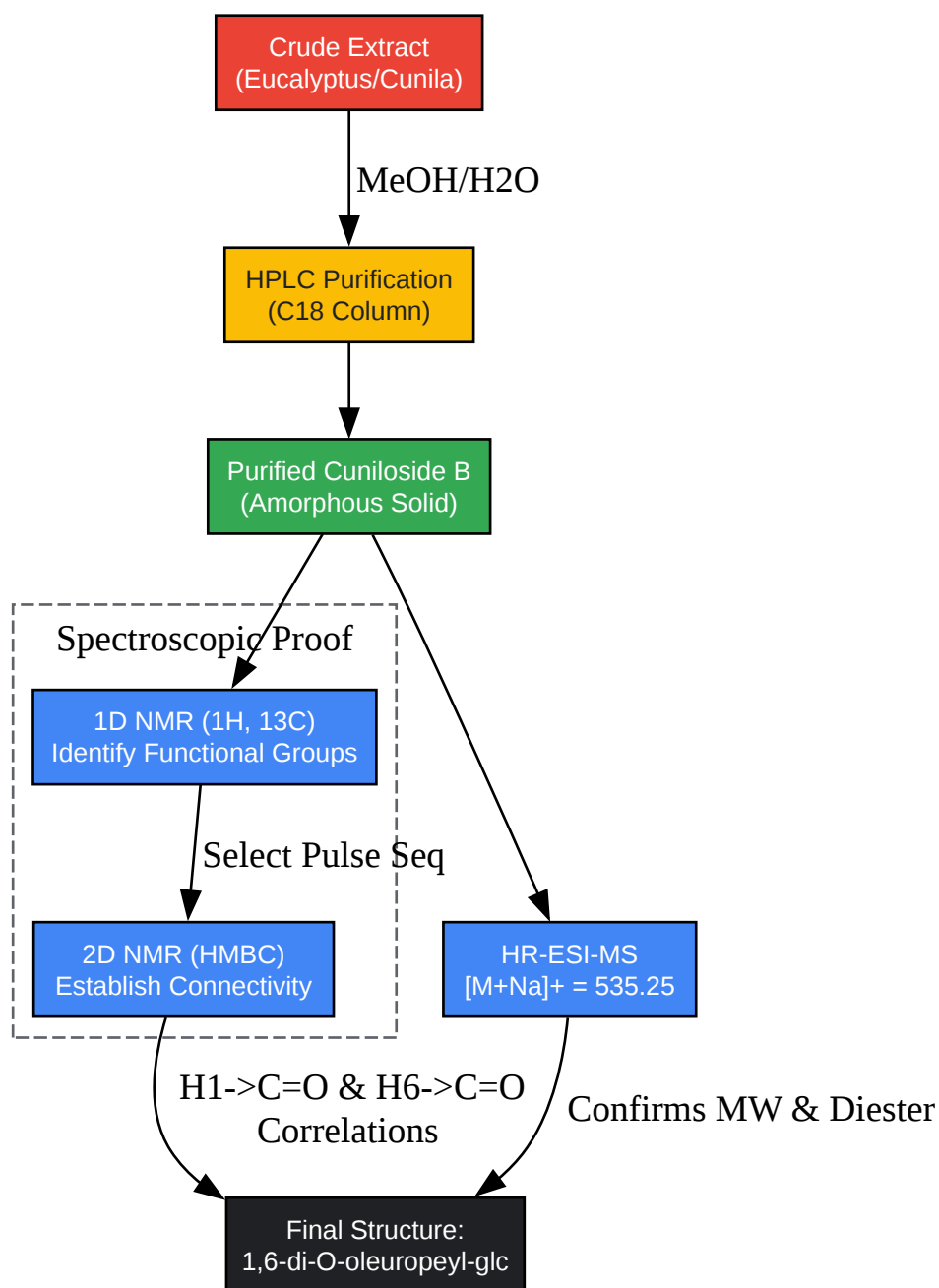
- Linkage 2 (Primary Alcohol): Correlations between Glucose H-6a/6b (

4.45/4.25) and the second Ester Carbonyl (

167.1) prove the second group is at C-6.

Visualization of Signaling Pathways (DOT)

The following diagram illustrates the logical flow from isolation to structural confirmation, highlighting the key correlations.



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Caption: Workflow for the isolation and spectroscopic validation of **Cuniloside B**, emphasizing the critical HMBC correlations.

Experimental Protocols

Extraction & Isolation

To ensure reproducibility, follow this established extraction pathway:

- Plant Material: Freeze-dried leaves of *Eucalyptus polybractea* or *Cunila spicata*.
- Extraction: Extract with Dichloromethane (DCM) first to remove lipophilic waxes/volatiles. Discard DCM. Extract residue with Methanol.
- Fractionation: Evaporate Methanol. Resuspend in water. Partition against Ethyl Acetate. **Cuniloside B** partitions into the Ethyl Acetate fraction.
- Purification (HPLC):
 - Column: C18 Reverse Phase (e.g., Phenomenex Luna, 5 μ m).
 - Mobile Phase: Gradient of Water (A) and Acetonitrile (B). 0-100% B over 40 mins.
 - Detection: UV at 210 nm or ELSD. **Cuniloside B** elutes after simple glycosides but before aglycones.

NMR Acquisition Setup

- Sample Prep: Dissolve 5-10 mg of purified compound in 0.6 mL.
- Pulse Sequence (HMBC): Optimize for long-range couplings ().
- Processing: Apply zero-filling to 2x data points and exponential multiplication (LB = 0.3 Hz) for 1H to resolve multiplets.

References

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